

Preparing AZ5576 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: AZ5576

Cat. No.: B15579107

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Introduction

AZ5576 is a potent and highly selective inhibitor of Cyclin-Dependent Kinase 9 (CDK9), a key regulator of transcriptional elongation.[1][2] By inhibiting CDK9, **AZ5576** prevents the phosphorylation of RNA polymerase II at serine 2, leading to the downregulation of short-lived anti-apoptotic proteins such as Mcl-1 and the proto-oncogene MYC.[3][4][5] This mechanism ultimately induces apoptosis in cancer cells, making **AZ5576** a valuable tool in hematological malignancy research and drug development.[1][6]

This document provides detailed protocols for the preparation of **AZ5576** stock solutions in Dimethyl Sulfoxide (DMSO), along with essential data on its chemical properties, solubility, and storage to ensure accurate and reproducible experimental results.

Quantitative Data Summary

A comprehensive summary of the key quantitative data for **AZ5576** is presented in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	385.43 g/mol	[1]
Solubility in DMSO	125 mg/mL (324.31 mM)	[1][7]
CDK9 Inhibition (IC50)	< 5 nM	[1][2]
Cellular pSer2-RNAPII Inhibition (IC50)	96 nM	[3][4]
Typical In Vitro Working Concentration	300 nM - 1 μ M	[1][8]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[1][7]
Storage of Stock Solution in DMSO	-80°C for 6 months; -20°C for 1 month	[1][7]

Experimental Protocols

Materials

- **AZ5576** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (recommended for high concentrations)

Protocol for Preparing a 10 mM AZ5576 Stock Solution

- Preparation: Bring the **AZ5576** powder and DMSO to room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 1 mg of **AZ5576** powder into the tube.
- Calculation of DMSO Volume: To prepare a 10 mM stock solution, the required volume of DMSO can be calculated using the following formula:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

$$\text{For 1 mg of AZ5576: Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 385.43 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 259.45 \mu\text{L}$$

- Dissolving: Add 259.45 μL of DMSO to the microcentrifuge tube containing the 1 mg of **AZ5576**.
- Mixing: Tightly cap the tube and vortex thoroughly for at least 1-2 minutes until the powder is completely dissolved. For higher concentrations or if precipitation is observed, sonication in a water bath for 5-10 minutes can aid dissolution.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months. [\[1\]](#)[\[7\]](#)

Protocol for Preparing a 50 mM AZ5576 Stock Solution

- Preparation: Allow the **AZ5576** powder and DMSO to equilibrate to room temperature.
- Weighing: On a calibrated analytical balance, weigh 5 mg of **AZ5576** powder into a sterile microcentrifuge tube.
- Calculation of DMSO Volume: For a 50 mM stock solution with 5 mg of **AZ5576**:

$$\text{Volume (}\mu\text{L)} = (0.005 \text{ g} / (0.050 \text{ mol/L} * 385.43 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 259.45 \mu\text{L}$$

- Dissolving: Add 259.45 μL of DMSO to the 5 mg of **AZ5576**.

- **Mixing:** Securely cap the tube and vortex vigorously. Use of an ultrasonic bath is recommended to ensure complete dissolution at this higher concentration.
- **Storage:** Aliquot the 50 mM stock solution into single-use tubes and store at -20°C or -80°C as described above.

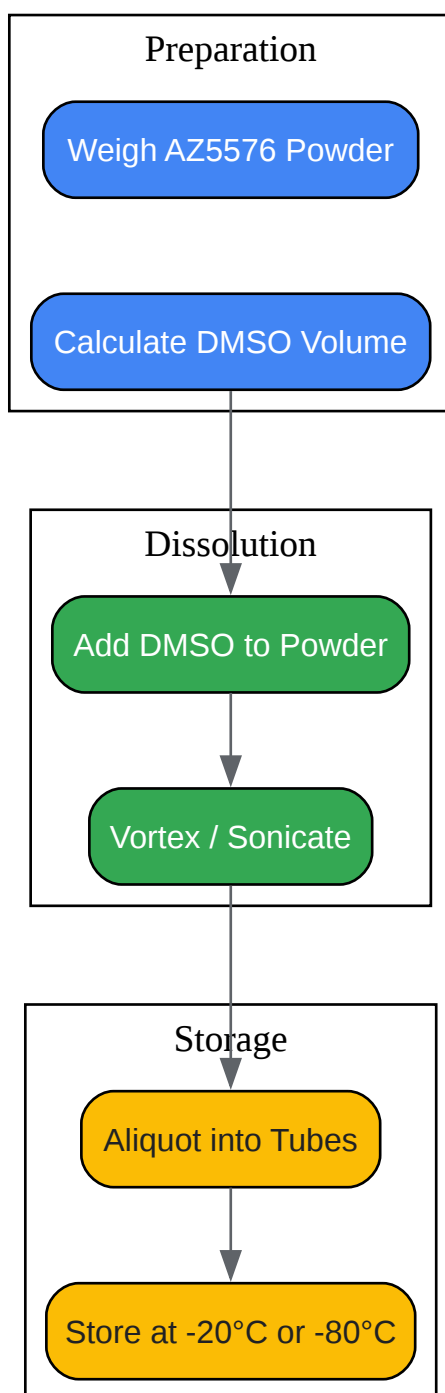
Protocol for Diluting to a Working Concentration

To prepare a 1 µM working solution from a 10 mM stock solution for a final volume of 1 mL in cell culture media:

- Use the dilution formula: $M_1V_1 = M_2V_2$ (10,000 µM) * $V_1 = (1 \text{ µM}) * (1000 \text{ µL})$ $V_1 = 0.1 \text{ µL}$
- Due to the small volume, it is recommended to perform a serial dilution. First, prepare an intermediate dilution of 100 µM by adding 1 µL of the 10 mM stock to 99 µL of sterile cell culture medium.
- Then, add 10 µL of the 100 µM intermediate dilution to 990 µL of cell culture medium to achieve the final 1 µM working concentration.

Visualized Workflows and Pathways

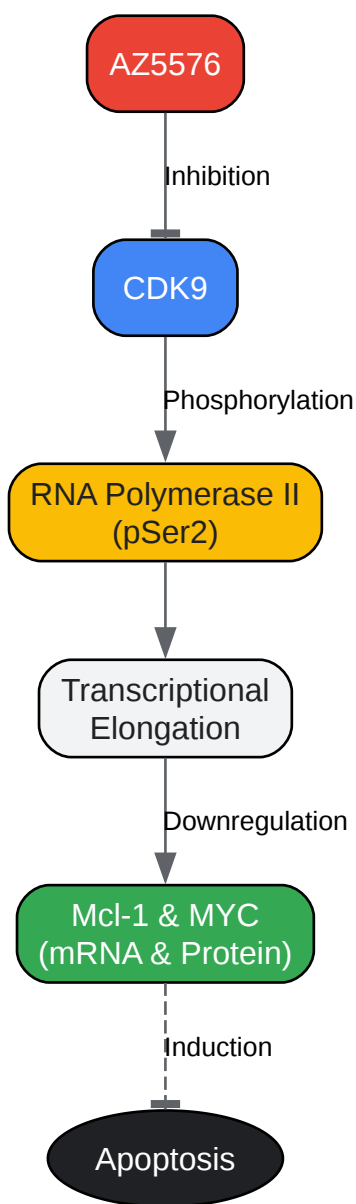
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **AZ5576** stock solution.

Signaling Pathway of **AZ5576** Action



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Caption: **AZ5576** inhibits CDK9, leading to apoptosis.

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